(2-Chloro-6-fluorophenyl)methanethiol molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Chloro-6-fluorophenyl)methanethiol*
CAS No.:	*170924-52-4*
Cat. No.:	*B070847*

Get Quote

An In-Depth Technical Guide to **(2-Chloro-6-fluorophenyl)methanethiol** for Advanced Research

Introduction

(2-Chloro-6-fluorophenyl)methanethiol is a halogenated aromatic thiol that serves as a critical building block in medicinal chemistry and drug discovery. Its unique substitution pattern, featuring both chlorine and fluorine atoms ortho to the chloromethyl group, imparts specific steric and electronic properties that are highly valuable for designing targeted therapeutic agents. The presence of halogens can significantly influence a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets, making this reagent particularly useful for lead optimization in drug development programs.[1][2]

This guide provides a comprehensive technical overview of **(2-Chloro-6-fluorophenyl)methanethiol**, intended for researchers, scientists, and drug development professionals. It covers the molecule's physicochemical properties, a detailed synthetic protocol with mechanistic insights, its strategic application in medicinal chemistry, and essential safety

© 2026 BenchChem. All rights reserved.

information. The objective is to equip scientists with the foundational knowledge required to effectively utilize this versatile intermediate in their research endeavors.

Physicochemical and Structural Data

The structural features of **(2-Chloro-6-fluorophenyl)methanethiol** are fundamental to its chemical behavior and utility. The ortho-chloro and ortho-fluoro substituents create a distinct electronic environment around the benzylic carbon, influencing the reactivity of the thiol group.

Property	Value	Source(s)
Molecular Formula	C_7H_6ClFS	[3][4][5][6]
Molecular Weight	176.63 g/mol	[3][5]
CAS Number	170924-52-4	[3][4][5]
IUPAC Name	(2-chloro-6-fluorophenyl)methanethiol	[3]
Synonyms	2-Chloro-6-fluorobenzyl mercaptan, 2-Chloro-6-fluorobenzylthiol	[4][5]
Boiling Point	102°C @ 15 mmHg	[5]
SMILES	FC1=CC=CC(Cl)=C1CS	[3][4]
InChIKey	TXFPTJWQPHMUEF-UHFFFAOYSA-N	[3][4]
XLogP3	2.7	[5]
Topological Polar Surface Area	1 $Å^2$	[5]

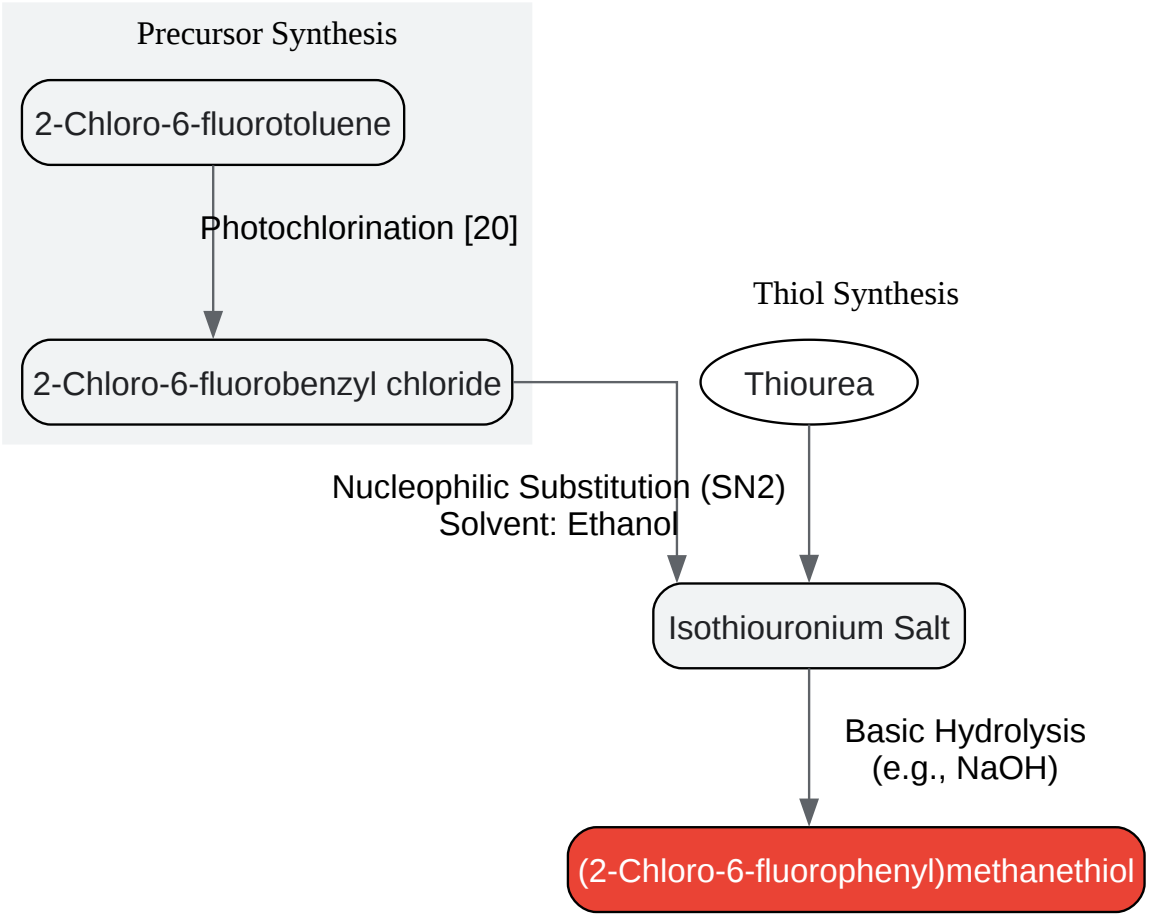
Synthesis and Mechanistic Rationale

The synthesis of **(2-Chloro-6-fluorophenyl)methanethiol** is most reliably achieved via nucleophilic substitution of its corresponding benzyl halide precursor. This approach is favored for its efficiency and high yield.

© 2026 BenchChem. All rights reserved.

Plausible Synthetic Workflow

The primary route involves the reaction of 2-Chloro-6-fluorobenzyl chloride with a sulfur nucleophile. The choice of the sulfur source is critical; reagents like sodium hydrosulfide (NaSH) or thiourea followed by basic hydrolysis are commonly employed in thiol synthesis. The use of thiourea provides a stable, easy-to-handle isothiouronium salt intermediate, which can be cleanly hydrolyzed to the desired thiol, minimizing the formation of the corresponding disulfide byproduct.



Click to download full resolution via product page

Caption: Synthetic pathway from 2-chloro-6-fluorotoluene to the target thiol.

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocol

This protocol describes the synthesis of **(2-Chloro-6-fluorophenyl)methanethiol** from 2-Chloro-6-fluorobenzyl chloride using thiourea.

Materials:

- 2-Chloro-6-fluorobenzyl chloride (1 equivalent)[7]
- Thiourea (1.1 equivalents)
- Ethanol (or other suitable polar protic solvent)
- Sodium Hydroxide (NaOH) solution (e.g., 10% w/v)
- Hydrochloric Acid (HCl) (for acidification)
- Diethyl ether or Dichloromethane (for extraction)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

Procedure:

- Formation of the Isothiouronium Salt:
  - Dissolve 2-Chloro-6-fluorobenzyl chloride in ethanol in a round-bottom flask equipped with a reflux condenser.
  - Add thiourea (1.1 equivalents) to the solution.
  - Heat the mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). The rationale for using reflux is to provide sufficient activation energy for the S_n2 reaction between the primary benzyl chloride and the sulfur nucleophile (thiourea).
- Hydrolysis to the Thiol:
  - After cooling the reaction mixture to room temperature, add a solution of sodium hydroxide.

© 2026 BenchChem. All rights reserved.

- Heat the mixture again to reflux for 1-2 hours to facilitate the hydrolysis of the isothiouronium salt to the corresponding thiolate anion. This step is a self-validating system; the completion of hydrolysis is often indicated by a change in the solution's homogeneity or can be confirmed via TLC.

- Isolation and Purification:
  - Cool the mixture and remove the ethanol under reduced pressure.
  - Dilute the remaining aqueous solution with water and wash with a non-polar solvent like hexane to remove any unreacted starting material or non-polar impurities.
  - Carefully acidify the aqueous layer with cold, dilute hydrochloric acid to a pH of ~2-3. This protonates the thiolate, precipitating the water-insoluble **(2-Chloro-6-fluorophenyl)methanethiol**. The use of cold acid minimizes potential side reactions.
  - Extract the product into an organic solvent such as diethyl ether or dichloromethane.
  - Wash the combined organic extracts with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.
  - The final product can be purified by vacuum distillation, taking note of its boiling point (102°C at 15 mmHg).[5]

Application in Drug Discovery

The (2-chloro-6-fluorophenyl)methyl moiety is a privileged scaffold found in several potent, biologically active molecules. The thiol functional group provides a convenient handle for incorporating this fragment into larger, more complex structures.

Strategic Importance in Medicinal Chemistry

- Modulation of Pharmacokinetics: The chlorine and fluorine atoms enhance lipophilicity, which can improve cell membrane permeability. Furthermore, this specific halogenation pattern can block sites of metabolism, thereby increasing the metabolic stability and half-life of a drug candidate.

© 2026 BenchChem. All rights reserved.

- Enhancement of Binding Affinity: The electron-withdrawing nature of the halogens can modulate the electronic properties of the aromatic ring, potentially leading to stronger interactions (e.g., halogen bonding, dipole-dipole interactions) with protein targets.

- Versatile Synthetic Intermediate: The thiol group is a potent nucleophile and can readily participate in S-alkylation, Michael additions, and other conjugation chemistries, making it a versatile point of attachment in multi-step syntheses.

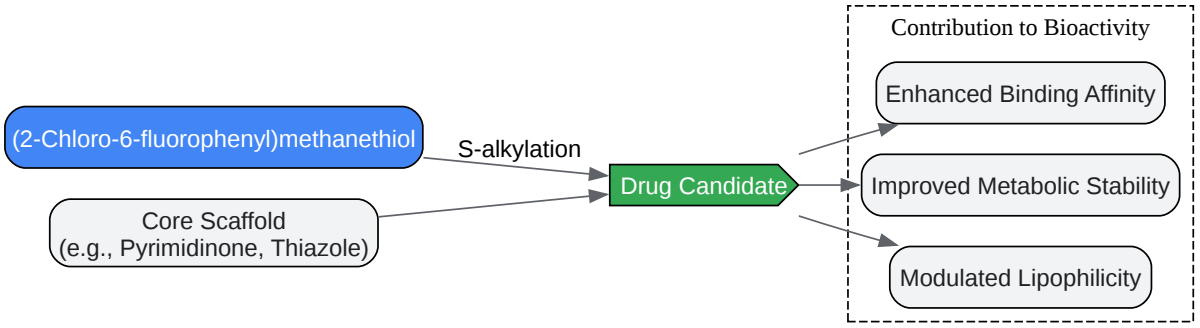
Case Studies in Drug Development

- Anti-HIV Agents: The 6-(2-chloro-6-fluorobenzyl) moiety has been integral to the development of potent non-nucleoside reverse transcriptase inhibitors (NNRTIs). In a series of 2-alkylthio-6-benzyl-pyrimidin-4(3H)-ones (S-DABOs), this specific substitution pattern was found to confer picomolar activity against wild-type HIV-1 and activity against clinically relevant mutant strains.[8]

- Kinase Inhibitors: The 2-chloro-6-methylphenyl group is a key component of the dual Src/Abl kinase inhibitor Dasatinib.[9] The **(2-chloro-6-fluorophenyl)methanethiol** reagent allows for the synthesis of analogs where this pharmacophore is explored for improved potency, selectivity, or pharmacokinetic profiles.

- MDM2 Inhibitors: Spirooxindole-based inhibitors of the MDM2-p53 protein-protein interaction have been developed for cancer therapy. The structure-activity relationship studies of these compounds often involve modifications of the aromatic substituents, and the 3-chloro-2-fluorophenyl group (an isomer of the fragment in this guide) has been shown to be critical for high binding affinity.[10] This highlights the importance of the specific placement of chloro and fluoro substituents on the phenyl ring for optimizing therapeutic agents.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. jelsciences.com [jelsciences.com]
- 3. (2-CHLORO-6-FLUOROPHENYL)METHANETHIOL | CAS 170924-52-4 [matrix-fine-chemicals.com]
- 4. 2-Chloro-6-fluorobenzyl mercaptan (CAS 170924-52-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 170924-52-4(2-Chloro-6-Fluoro-Benzenemethanethiol) | Kuujia.com [kuujia.com]
- 6. (2-Chloro-6-fluorophenyl)(methyl)sulfane | C7H6ClFS | CID 53633719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-氯-6-氟氯苄 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Exploring the role of 2-chloro-6-fluoro substitution in 2-alkylthio-6-benzyl-5-alkylpyrimidin-4(3H)-ones: effects in HIV-1-infected cells and in HIV-1 reverse transcriptase enzymes -

© 2026 BenchChem. All rights reserved.

PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Discovery of N-(2-chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a dual Src/Abl kinase inhibitor with potent antitumor activity in preclinical assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Discovery of 4-((3′R,4′S,5′R)-6″-Chloro-4′-(3-chloro-2-fluorophenyl)-1′-ethyl-2″-oxodispiro[cyclohexane-1,2′-pyrrolidine-3′,3″-indoline]-5′-carboxamido)bicyclo[2.2.2]octane-1-carboxylic Acid (AA-115/APG-115): A Potent and Orally Active Murine Double Minute 2 (MDM2) Inhibitor in Clinical Development - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(2-Chloro-6-fluorophenyl)methanethiol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070847/docs#2-chloro-6-fluorophenyl-methanethiol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.